

# Application Notes and Protocols for Acequinocyl in Pest Management Studies

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## Compound of Interest

Compound Name: Acequinocyl

Cat. No.: B1664961

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## Introduction

**Acequinocyl** is a quinoline-based miticide that has demonstrated significant efficacy against a wide range of mite species, including the two-spotted spider mite, *Tetranychus urticae*.<sup>[1][2]</sup> As a member of the IRAC Group 20B, its mode of action involves the inhibition of the mitochondrial complex III electron transport chain at the Qo site.<sup>[3][4][5]</sup> This disruption of cellular respiration leads to mortality in all life stages of mites, including eggs, larvae, nymphs, and adults. **Acequinocyl** is a contact miticide with translaminar activity, meaning it can move from the upper to the lower surface of leaves, but it is not systemic within the plant. These characteristics make it a valuable tool in integrated pest management (IPM) programs.

This document provides detailed application notes and protocols for the use of **acequinocyl** in pest management research. It includes quantitative data on its efficacy, detailed experimental protocols for laboratory and field studies, and visualizations to aid in understanding its mode of action and resistance management strategies.

## Data Presentation

### Table 1: Acequinocyl Efficacy Against Target Mite Pests

Mite Species	Life Stage	Bioassay Method	LC50 (ppm)	Mortality Rate (%)	Study Reference
Tetranychus urticae	Adult	Leaf-dip	35.56 (Susceptible Line)	-	
Tetranychus urticae	Adult	Leaf-dip	15.49 - 176 (Field Populations)	-	
Tetranychus urticae	Adult	Not Specified	-	91-98 (at 625 µl/ml after 24h)	
Eutetranychus orientalis	Adult	Not Specified	-	90-98 (at 625 µl/ml after 24h)	

**Table 2: Speed of Action of Acequinocyl**

Mite Species	LT50 (days)	Speed Action Index (%)	Study Reference
Tetranychus urticae	3.16	56.01	
Phytoseiulus persimilis	2.90	35.52	

**Table 3: Efficacy of Acequinocyl in Field Trials**

Crop	Target Pest	Application Rate	Efficacy/Reduction (%)	Study Reference
Brinjal	Spider Mites	Not Specified	Significant reduction compared to control	
Pome Fruit	Two-spotted spider mite, European red mite	Label rates	Effective control	
Ornamentals	Two-spotted spider mite, Spruce spider mite	Label rates	Effective control	

**Table 4: Toxicity of Acequinocyl to Predatory Mites**

Predatory Mite Species	Bioassay Method	LC50 (ppm)	Effect	Study Reference
Neoseiulus californicus	Not Specified	Higher than field concentration	Low risk, safer than chlorfenapyr	
Phytoseiulus persimilis	Not Specified	Higher than field concentration	Low risk, safer than chlorfenapyr	
Typhlodromus pyri	Residual & Direct Contact	-	Slightly to moderately toxic (S-population)	
Typhlodromus pyri	Residual & Direct Contact	-	Highly toxic (U-population)	

## Experimental Protocols

### Laboratory Bioassay: Leaf-Dip Method

This protocol is designed to determine the lethal concentration (LC50) of **acequinocyl** against spider mites.

Materials:

- **Acequinocyl** technical grade or formulated product
- Distilled water
- Surfactant (e.g., Triton X-100)
- Host plant leaves (e.g., bean, strawberry)
- Petri dishes (9 cm diameter)
- Filter paper
- Fine camel-hair brush
- Mite-rearing colony (e.g., *Tetranychus urticae*)
- Stereomicroscope
- Beakers and graduated cylinders
- Pipettes
- Vortex mixer

Procedure:

- Preparation of Test Solutions:
  - Prepare a stock solution of **acequinocyl** in distilled water. The use of a small amount of a suitable solvent may be necessary for technical grade material.
  - From the stock solution, prepare a series of serial dilutions (at least 5-7 concentrations) to achieve a range of mortalities from approximately 10% to 90%.

- Add a surfactant (e.g., 0.01% Triton X-100) to all test solutions and the control to ensure even spreading on the leaf surface.
- Prepare a control solution containing only distilled water and the surfactant.
- Leaf Disc Preparation:
  - Excise leaf discs of a uniform size (e.g., 3 cm diameter) from healthy, untreated host plant leaves.
- Treatment Application:
  - Individually dip each leaf disc into a test solution for a standardized time (e.g., 10 seconds) with gentle agitation.
  - Place the treated leaf discs on a clean, non-absorbent surface to air dry for approximately 1-2 hours.
- Mite Infestation:
  - Place a single dried leaf disc, adaxial (upper) side down, onto a water-saturated filter paper in a Petri dish.
  - Using a fine camel-hair brush, carefully transfer a known number of adult female mites (e.g., 20-30) onto each leaf disc.
- Incubation:
  - Seal the Petri dishes with lids and incubate them in a controlled environment chamber at  $25 \pm 1^{\circ}\text{C}$ , 60-70% relative humidity, and a 16:8 hour (light:dark) photoperiod.
- Mortality Assessment:
  - After 24-48 hours, examine the mites on each leaf disc under a stereomicroscope.
  - Mites that are unable to move when gently prodded with the brush are considered dead.
  - Record the number of dead and live mites for each concentration and replicate.

- Data Analysis:
  - Correct the mortality data for control mortality using Abbott's formula.
  - Perform probit or logit analysis to calculate the LC50 value, its 95% confidence limits, and the slope of the concentration-mortality line.

## Field Trial Protocol for Efficacy Evaluation

This protocol outlines a standard procedure for evaluating the efficacy of **acequinocyl** against spider mites in a field setting.

### Experimental Design:

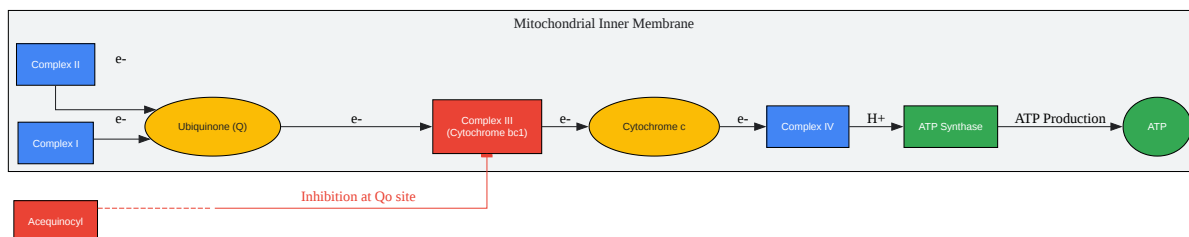
- Plot Design: Randomized Complete Block Design (RCBD) with at least four replications.
- Plot Size: Dependent on the crop, but typically large enough to minimize spray drift between plots (e.g., 5m x 5m for row crops).
- Treatments:
  - Untreated control (water spray).
  - **Acequinocyl** at the recommended label rate.
  - **Acequinocyl** at a lower and/or higher rate (optional).
  - A standard commercial acaricide for comparison.

### Procedure:

- Pre-treatment Assessment:
  - Before application, scout the experimental plots to ensure a uniform and sufficient mite population for evaluation (e.g., an average of 10-20 motile mites per leaf).
  - Randomly select a predetermined number of leaves (e.g., 20) from each plot and count the number of mite eggs, nymphs, and adults using a hand lens or by bringing the leaves to the laboratory for examination under a stereomicroscope.

- Application of Treatments:
  - Calibrate the spray equipment to ensure accurate and uniform application volume.
  - Apply the treatments according to the experimental design, ensuring thorough coverage of the plant foliage, especially the undersides of the leaves where mites congregate.
  - Use shields or leave buffer zones between plots to prevent spray drift.
- Post-treatment Assessments:
  - Conduct mite counts at regular intervals after treatment, for example, at 3, 7, 14, and 21 days post-application.
  - Follow the same sampling and counting procedure as the pre-treatment assessment.
- Data Analysis:
  - Calculate the percent reduction in the mite population for each treatment at each assessment date relative to the untreated control using Henderson's or a similar formula.
  - Analyze the data using Analysis of Variance (ANOVA) to determine if there are significant differences between the treatments.
  - If significant differences are found, use a mean separation test (e.g., Tukey's HSD) to compare the treatment means.

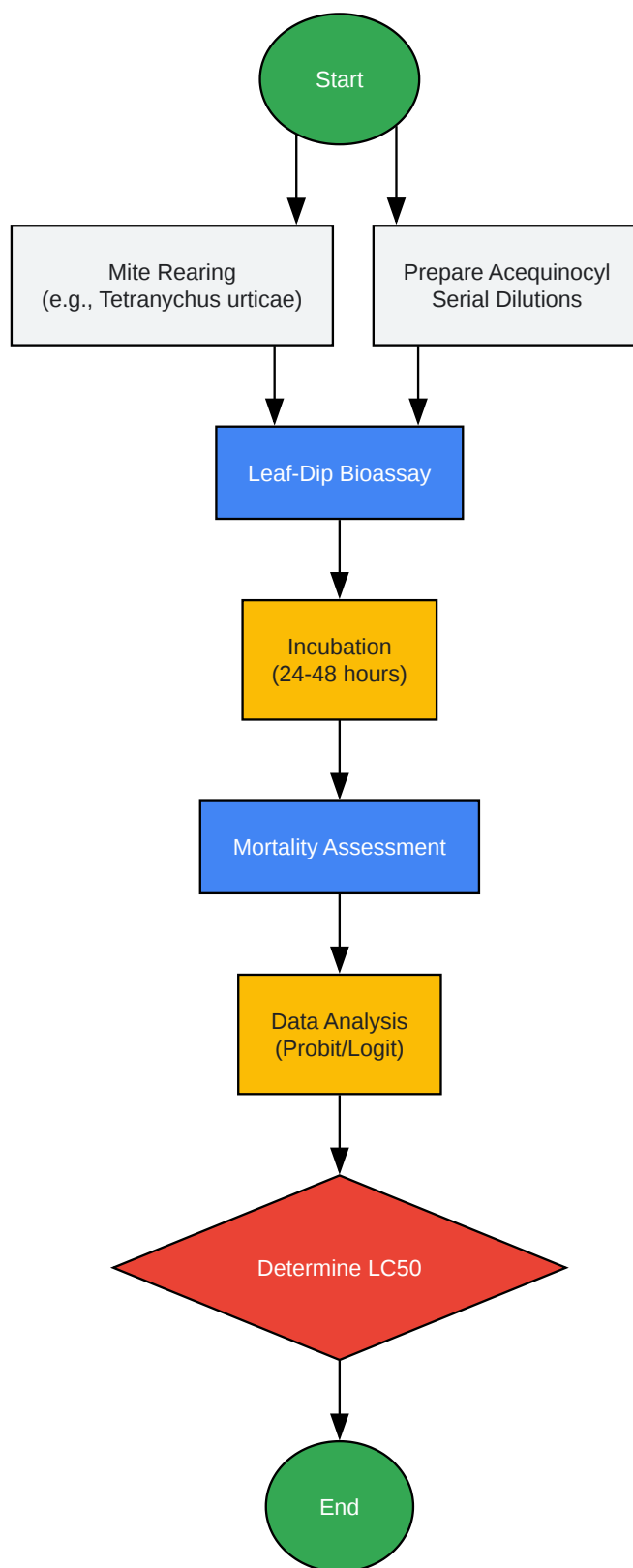
## Mandatory Visualization



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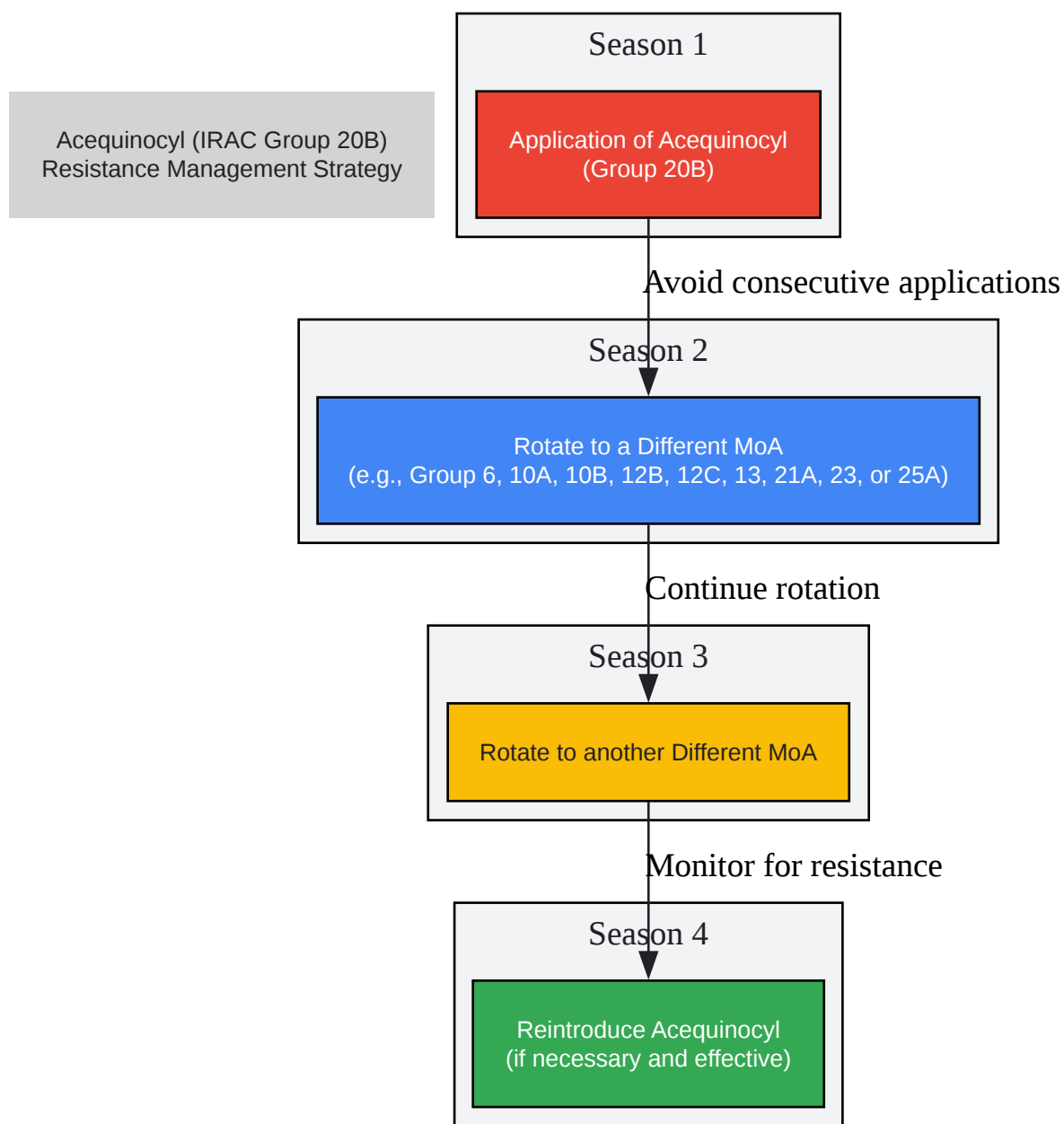
Caption: Mode of Action of **Acequinocyl** in the Mitochondrial Electron Transport Chain.





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Caption: Experimental Workflow for Laboratory Bioassay of **Acequinocyl**.



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Caption: Rotational Strategy for **Acequinocyl** Resistance Management.

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## References

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